

Personal protective equipment for handling (2,4,6-Triisopropylphenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2,4,6-Triisopropylphenyl)boronic acid

Cat. No.: B142132

[Get Quote](#)

Essential Safety and Handling Guide for (2,4,6-Triisopropylphenyl)boronic acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(2,4,6-Triisopropylphenyl)boronic acid**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

(2,4,6-Triisopropylphenyl)boronic acid is a solid compound with the following properties:

Property	Value	Citations
Molecular Formula	C ₁₅ H ₂₅ BO ₂	
Molecular Weight	248.17 g/mol	[1]
Appearance	Off-white, odorless solid	[2]
Melting Point	167-172 °C (decomposes at 165 °C)	[3]
Storage Temperature	2-8°C	[1]
CAS Number	154549-38-9	[1]

Note: This compound is air-sensitive and should be stored under an inert gas. It may contain varying amounts of its anhydride.[3]

Hazard Identification and Personal Protective Equipment (PPE)

Recent studies have indicated that boronic acids may possess mutagenic activity, underscoring the need for careful handling.[4] The primary hazards associated with **(2,4,6-Triisopropylphenyl)boronic acid** are skin irritation, serious eye irritation, and potential respiratory irritation.[2]

The following table outlines the recommended personal protective equipment (PPE) for handling this chemical.

PPE Category	Recommended Equipment	Specifications and Best Practices	Citations
Eye and Face Protection	Chemical safety goggles or a face shield	Must meet ANSI Z.87.1 standards. A face shield worn over safety glasses is required when there is a risk of splashing or explosion.	[5] [6] [7]
Hand Protection	Chemical-resistant gloves	Double gloving with an inner nitrile glove and an outer, heavier-duty glove (e.g., neoprene or butyl rubber) is recommended. Inspect gloves for any signs of degradation before use.	[5] [6] [7]
Body Protection	Flame-resistant lab coat	A lab coat made of materials like Nomex® is preferable. Ensure the lab coat is fully buttoned.	[7] [8]
Respiratory Protection	NIOSH/MSHA approved respirator	Use in a well-ventilated area, preferably within a certified chemical fume hood. If dust formation is likely, a respirator is necessary.	[5] [7]
Foot Protection	Closed-toe, chemical-resistant shoes	Shoes should fully cover the feet.	[9]

Operational Plan: Step-by-Step Handling Protocol

This protocol details the safe handling of **(2,4,6-Triisopropylphenyl)boronic acid** in a laboratory setting.

Preparation

- **Fume Hood:** All handling of **(2,4,6-Triisopropylphenyl)boronic acid** must be conducted within a certified chemical fume hood with proper airflow.[\[10\]](#)
- **PPE:** Don all required personal protective equipment as outlined in the table above.
- **Inert Atmosphere:** As the compound is air-sensitive, prepare an inert atmosphere (e.g., nitrogen or argon) for handling. This may involve the use of a glovebox or Schlenk line techniques.
- **Spill Kit:** Ensure a spill kit appropriate for solid chemical spills is readily accessible.

Weighing and Transfer

- **Inert Conditions:** If possible, perform weighing and transfer operations inside a glovebox.
- **Schlenk Techniques:** If a glovebox is not available, use Schlenk line techniques to maintain an inert atmosphere. This involves using specialized glassware and techniques to exclude air and moisture.
- **Avoid Dust:** Handle the solid carefully to minimize dust formation.[\[5\]](#)
- **Static Discharge:** Take precautionary measures against static discharge, which can ignite flammable dusts. Use grounding and bonding for containers and receiving equipment.[\[2\]](#)

Reaction Setup

- **Inert Atmosphere:** The reaction vessel must be under a positive pressure of an inert gas.[\[8\]](#)
- **Sealed System:** Use glassware with air-tight seals, such as flasks with septa, to prevent exposure to air.[\[8\]](#)

Disposal Plan

Proper disposal of **(2,4,6-Triisopropylphenyl)boronic acid** and contaminated materials is critical to ensure laboratory and environmental safety.

Waste Segregation and Collection

- **Hazardous Waste:** All waste containing **(2,4,6-Triisopropylphenyl)boronic acid**, including unused product, contaminated consumables (e.g., gloves, weighing paper), and rinseate from cleaning glassware, must be treated as hazardous waste.[\[11\]](#)
- **Solid Waste:** Collect solid waste in a clearly labeled, sealable container designated for hazardous solid waste.[\[11\]](#)
- **Liquid Waste:** Collect liquid waste solutions in a separate, clearly labeled, and sealable container for hazardous liquid waste.[\[11\]](#)
- **Labeling:** All waste containers must be labeled with "Hazardous Waste" and the chemical name.[\[10\]](#)

Storage and Disposal

- **Storage:** Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[\[11\]](#)
- **Disposal:** Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[11\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[11\]](#)

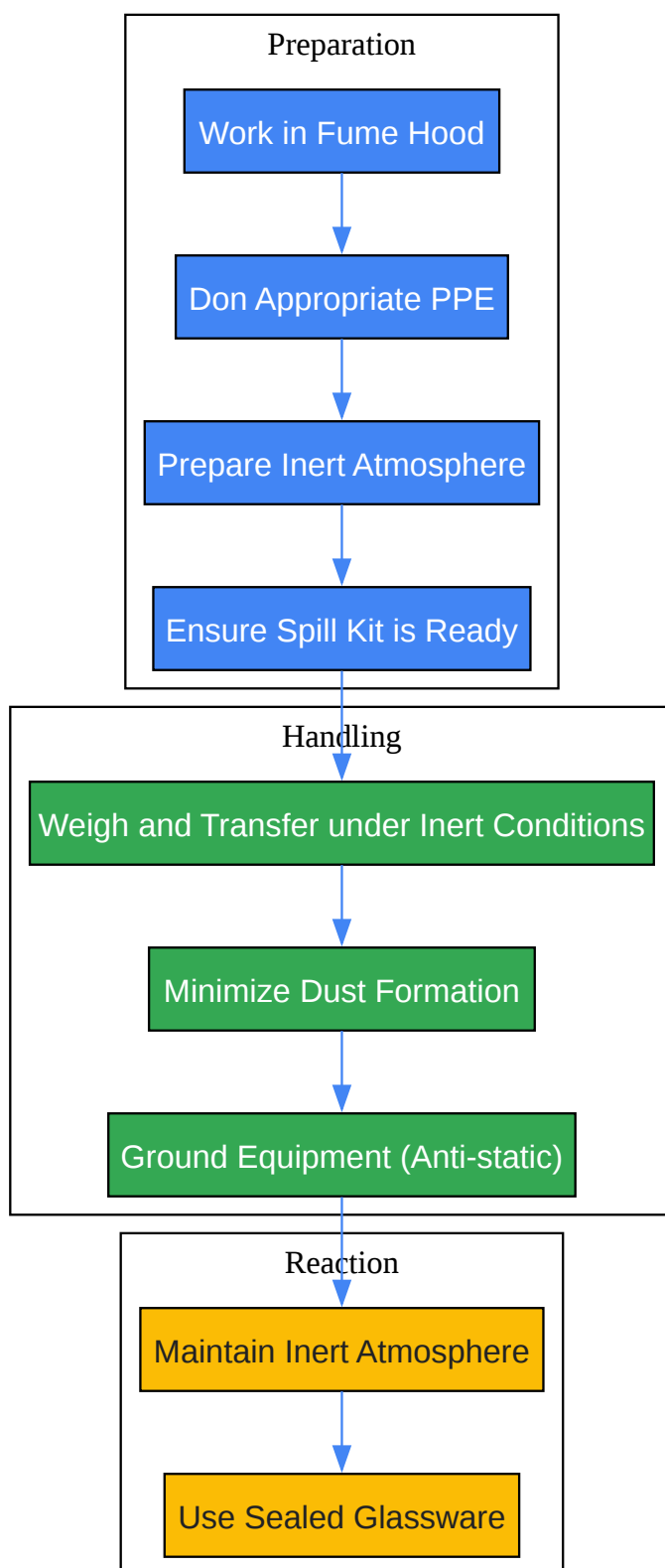
Decontamination of Empty Containers

- **Triple Rinse:** In a chemical fume hood, rinse the empty container three times with a suitable solvent (e.g., acetone or ethanol).[\[11\]](#)
- **Collect Rinseate:** The first rinseate must be collected and disposed of as hazardous waste.[\[11\]](#) Subsequent rinseates may also need to be collected depending on local regulations.

- Final Disposal: After thorough rinsing and air-drying in a well-ventilated area, deface the original label. The clean container can then be disposed of according to your institution's guidelines for glass or plastic recycling.[\[11\]](#)

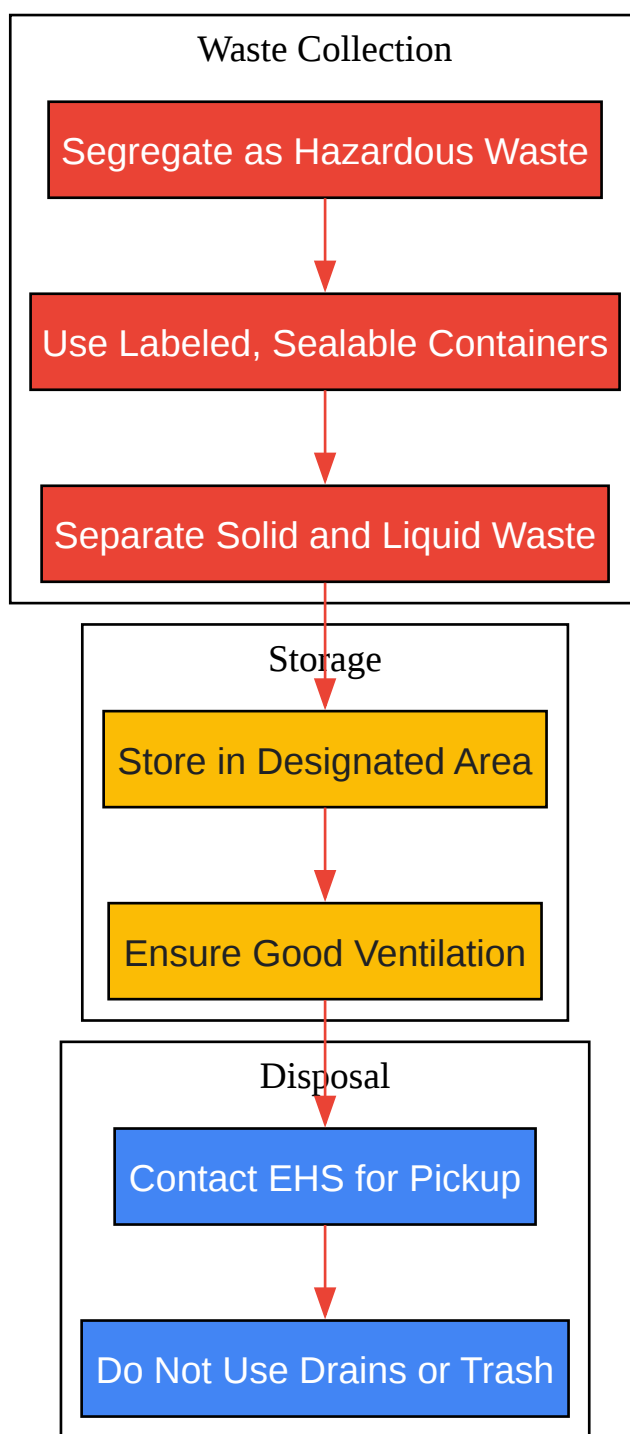
Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **(2,4,6-Triisopropylphenyl)boronic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **(2,4,6-Triisopropylphenyl)boronic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **(2,4,6-Triisopropylphenyl)boronic acid** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4,6-Triisopropylphenylboronic acid 154549-38-9 [sigmaaldrich.com]
- 2. ereztech.com [ereztech.com]
- 3. 2,4,6-トリイソプロピルフェニルボロン酸 | 2,4,6-Triisopropylphenylboronic Acid | 154549-38-9 | 東京化成工業株式会社 [tcichemicals.com]
- 4. silicycle.com [silicycle.com]
- 5. benchchem.com [benchchem.com]
- 6. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. as.uky.edu [as.uky.edu]
- 9. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 10. IsoLab - Boric Acid [isolab.ess.washington.edu]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (2,4,6-Triisopropylphenyl)boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142132#personal-protective-equipment-for-handling-2-4-6-triisopropylphenyl-boronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com